

# Application of Lanthanum(III) Nitrate Hydrate in Wastewater Treatment

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Lanthanum(III) nitrate hydrate*

Cat. No.: B563265

[Get Quote](#)

## Application Notes

**Lanthanum(III) nitrate hydrate** is a highly effective chemical agent for the removal of phosphate from wastewater. Its application is primarily centered on the principle of precipitation, where lanthanum ions ( $\text{La}^{3+}$ ) react with phosphate ions ( $\text{PO}_4^{3-}$ ) to form highly insoluble lanthanum phosphate ( $\text{LaPO}_4$ ).<sup>[1][2]</sup> This process is advantageous due to its high efficiency, selectivity for phosphate, and the stability of the resulting precipitate over a wide pH range.<sup>[1][3]</sup>

The primary mechanism of phosphate removal is the chemical precipitation of lanthanum phosphate ( $\text{LaPO}_4$ ), a compound with a very low solubility product constant ( $K_{\text{sp}}$ ), indicating its high insolubility.<sup>[4]</sup> This reaction is effective even at low phosphate concentrations.<sup>[4]</sup> In addition to direct precipitation, lanthanum can be incorporated into other materials, such as biochar or bentonite clay, to create adsorbents with enhanced phosphate removal capabilities.<sup>[4][5][6]</sup> In these cases, the removal mechanisms also include inner-sphere complexation, and electrostatic attraction.<sup>[4][5]</sup>

The effectiveness of **lanthanum(III) nitrate hydrate** for phosphate removal is influenced by several key parameters, including pH, the molar ratio of lanthanum to phosphate, and the presence of other ions. Optimal phosphate removal typically occurs in a pH range of 4.5 to 8.5.<sup>[3]</sup> Unlike other common precipitants such as aluminum and iron salts, lanthanum does not require significant pH adjustment of the wastewater, which is often naturally within the pH 7 to 8 range, making its application more cost-effective.<sup>[3]</sup>

Recent research has also explored the use of lanthanum-based materials for the removal of other contaminants, such as fluoride, from industrial wastewater.<sup>[7]</sup> The versatility of lanthanum compounds makes them a promising solution for treating various types of inorganic pollutants in water.<sup>[5]</sup>

### Quantitative Data Summary

The following tables summarize the quantitative data from various studies on the application of lanthanum-based materials for phosphate removal from wastewater.

Table 1: Phosphate Removal Efficiency using Lanthanum Precipitation

Lanthanum Source	La:P Molar Ratio	Initial Phosphate (mg/L)	Final Phosphate (mg/L)	Removal Efficiency (%)	Optimal pH	Reference
La(NO <sub>3</sub> ) <sub>3</sub> solution	2:1	Not specified	< 0.1	> 99	4.5 - 8.5	[3]
La-zeolite	Not specified	5.34	0.032	99.4	Not specified	[1]
La(OH) <sub>3</sub> -magnetic composite	Not specified	1.17	0.05	95.7	Not specified	[1]

Table 2: Adsorption Capacity of Lanthanum-Modified Adsorbents for Phosphate

Adsorbent	Maximum Adsorption Capacity (mg-P/g)	Optimal pH	Reference
Lanthanum-modified sludge biochar	140.237	3.0	[4]
Magnetite/lanthanum hydroxide [M-La(OH) <sub>3</sub> ]	52.7	7.0	[4]
La(OH) <sub>3</sub> /CK-DETA	173.3	Not specified	[8]
Lanthanum carbonate (La <sub>2</sub> (CO <sub>3</sub> ) <sub>3</sub> )	106.6	2.9	[9]

## Experimental Protocols

### Protocol 1: Phosphate Removal from Wastewater using Lanthanum Nitrate Solution (Jar Test)

This protocol describes a standard jar test procedure to determine the optimal dosage of **lanthanum(III) nitrate hydrate** for phosphate removal from a given wastewater sample.

#### Materials:

- Lanthanum(III) nitrate hexahydrate (La(NO<sub>3</sub>)<sub>3</sub>·6H<sub>2</sub>O)
- Wastewater sample containing phosphate
- Jar testing apparatus with multiple beakers and variable speed stirrers
- pH meter
- Filtration apparatus (e.g., Whatman No. 42 filter paper)
- Spectrophotometer for phosphate analysis (e.g., using the ascorbic acid method)
- Hydrochloric acid (HCl) and Sodium hydroxide (NaOH) for pH adjustment

#### Procedure:

- Preparation of Lanthanum Nitrate Stock Solution: Prepare a stock solution of a known concentration (e.g., 1 g/L as La<sup>3+</sup>) by dissolving a calculated amount of La(NO<sub>3</sub>)<sub>3</sub>·6H<sub>2</sub>O in deionized water.
- Jar Test Setup: Fill a series of beakers (e.g., 6 beakers) with a fixed volume of the wastewater sample (e.g., 500 mL).
- Dosage Variation: Add varying amounts of the lanthanum nitrate stock solution to each beaker to achieve a range of La:P molar ratios (e.g., 0.5:1, 1:1, 1.5:1, 2:1, 2.5:1). One beaker should be a control with no lanthanum addition.
- Rapid Mixing: Place the beakers on the jar testing apparatus and stir at a high speed (e.g., 90 rpm) for a short period (e.g., 2 minutes) to ensure rapid and uniform mixing of the lanthanum nitrate.<sup>[3]</sup>
- Slow Mixing (Flocculation): Reduce the stirring speed (e.g., to 20 rpm) and continue mixing for a longer period (e.g., 10 minutes) to promote the formation of lanthanum phosphate flocs.<sup>[3]</sup>
- Settling: Turn off the stirrers and allow the flocs to settle quiescently for a specified time (e.g., 20 minutes).<sup>[3]</sup>
- Sample Collection and Analysis: Carefully collect a supernatant sample from each beaker and filter it through a 0.45 µm filter. Analyze the filtered samples for residual phosphate concentration using a spectrophotometer.
- pH Measurement: Measure the final pH of the treated water in each beaker.
- Determination of Optimal Dose: Plot the residual phosphate concentration against the lanthanum dosage to determine the optimal dose that achieves the desired phosphate removal.

#### Protocol 2: Preparation of Lanthanum-Modified Biochar for Phosphate Adsorption

This protocol outlines the synthesis of a lanthanum-modified biochar adsorbent for enhanced phosphate removal.

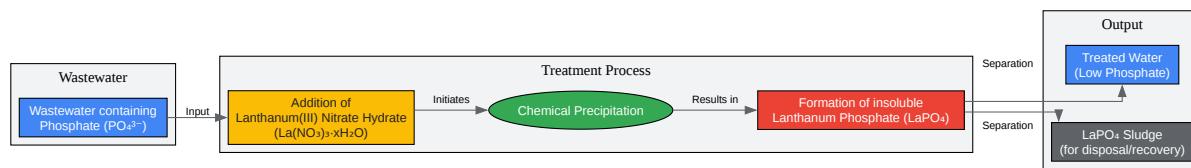
**Materials:**

- Sludge biochar (or other biochar source)
- Lanthanum(III) nitrate hexahydrate ( $\text{La}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ )
- Deionized water
- Magnetic stirrer
- Drying oven

**Procedure:**

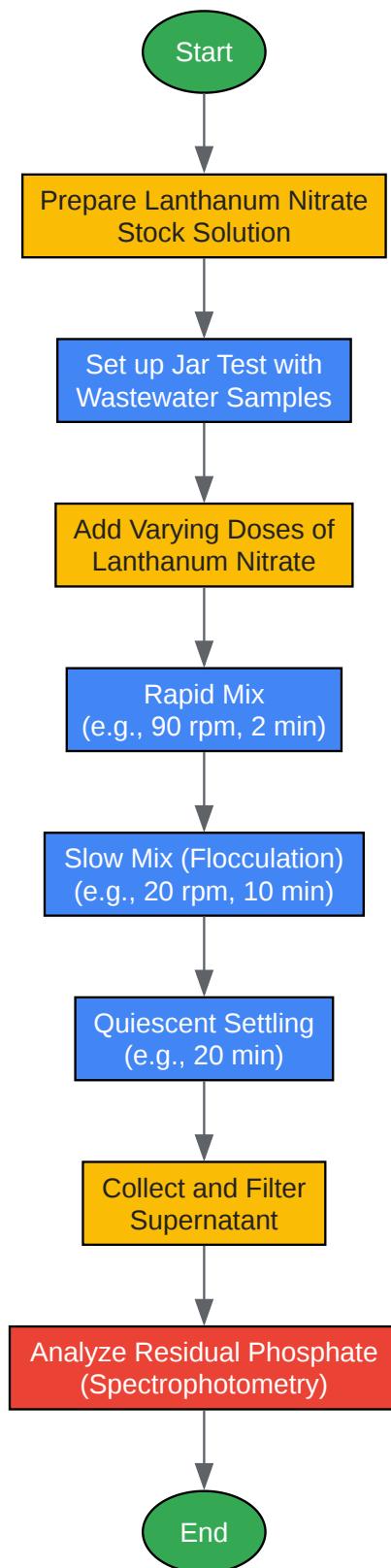
- Mixing: Dissolve a specific mass ratio of biochar and  $\text{La}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$  in deionized water (e.g., a 1:2 mass ratio of biochar to lanthanum nitrate).[4]
- Agitation: Constantly agitate the mixture using a magnetic stirrer at room temperature for a set duration (e.g., 3 hours).[4]
- Settling and Supernatant Removal: Allow the solid material to fully settle and then carefully decant the supernatant.[4]
- Washing and Drying: Wash the solid material with deionized water to remove any unreacted lanthanum nitrate. Dry the washed material in an oven at a specific temperature (e.g., 50 °C) for a sufficient time (e.g., 12 hours) to obtain the final lanthanum-modified biochar.[4]
- Characterization (Optional): The prepared adsorbent can be characterized using techniques such as Scanning Electron Microscopy (SEM), X-ray Diffraction (XRD), and Fourier-Transform Infrared Spectroscopy (FTIR) to analyze its morphology and surface chemistry.[4]

**Visualizations**



[Click to download full resolution via product page](#)

Caption: Chemical mechanism of phosphate removal.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for jar testing.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. A Review on Lanthanum-Based Materials for Phosphate Removal [mdpi.com]
- 2. Mechanisms of orthophosphate removal from water by lanthanum carbonate and other lanthanum-containing materials - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 4. mdpi.com [mdpi.com]
- 5. tandfonline.com [tandfonline.com]
- 6. Use of lanthanum for water treatment A matter of concern? - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Preparation of a lanthanum-modified flocculant and its removal performance towards phosphorus and fluoride in yellow phosphorus wastewater - RSC Advances (RSC Publishing) DOI:10.1039/D4RA07237E [pubs.rsc.org]
- 8. pubs.acs.org [pubs.acs.org]
- 9. Frontiers | Adsorption of Phosphate by Surface Precipitation on Lanthanum Carbonate Through In Situ Anion Substitution Reactions [frontiersin.org]
- To cite this document: BenchChem. [Application of Lanthanum(III) Nitrate Hydrate in Wastewater Treatment]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b563265#application-of-lanthanum-iii-nitrate-hydrate-in-wastewater-treatment>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)